

# Application Note: Cbl-b-IN-15 T Cell Proliferation Assay

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## Compound of Interest

Compound Name: Cbl-b-IN-15

Cat. No.: B12389905

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Audience: Researchers, scientists, and drug development professionals.

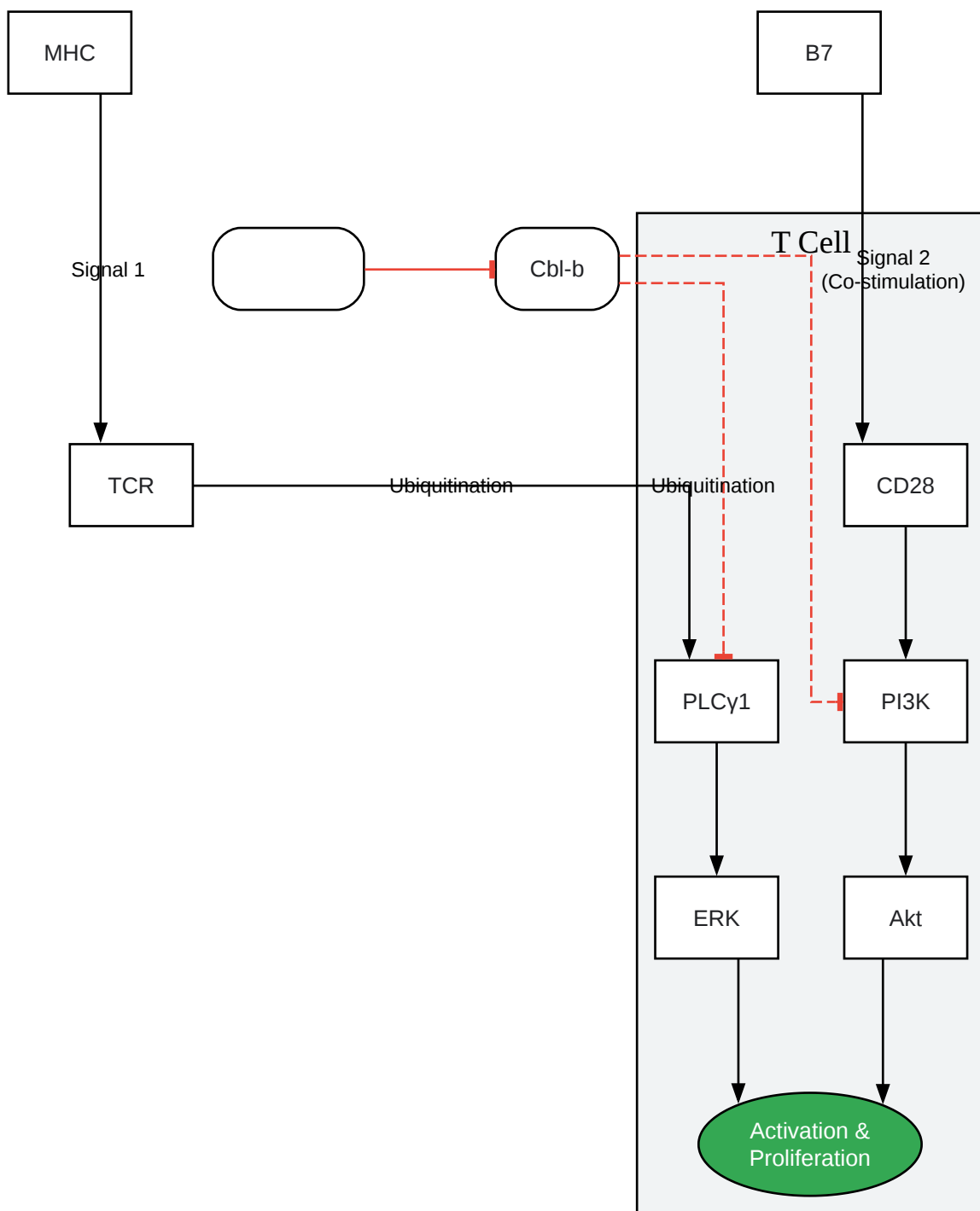
## Introduction

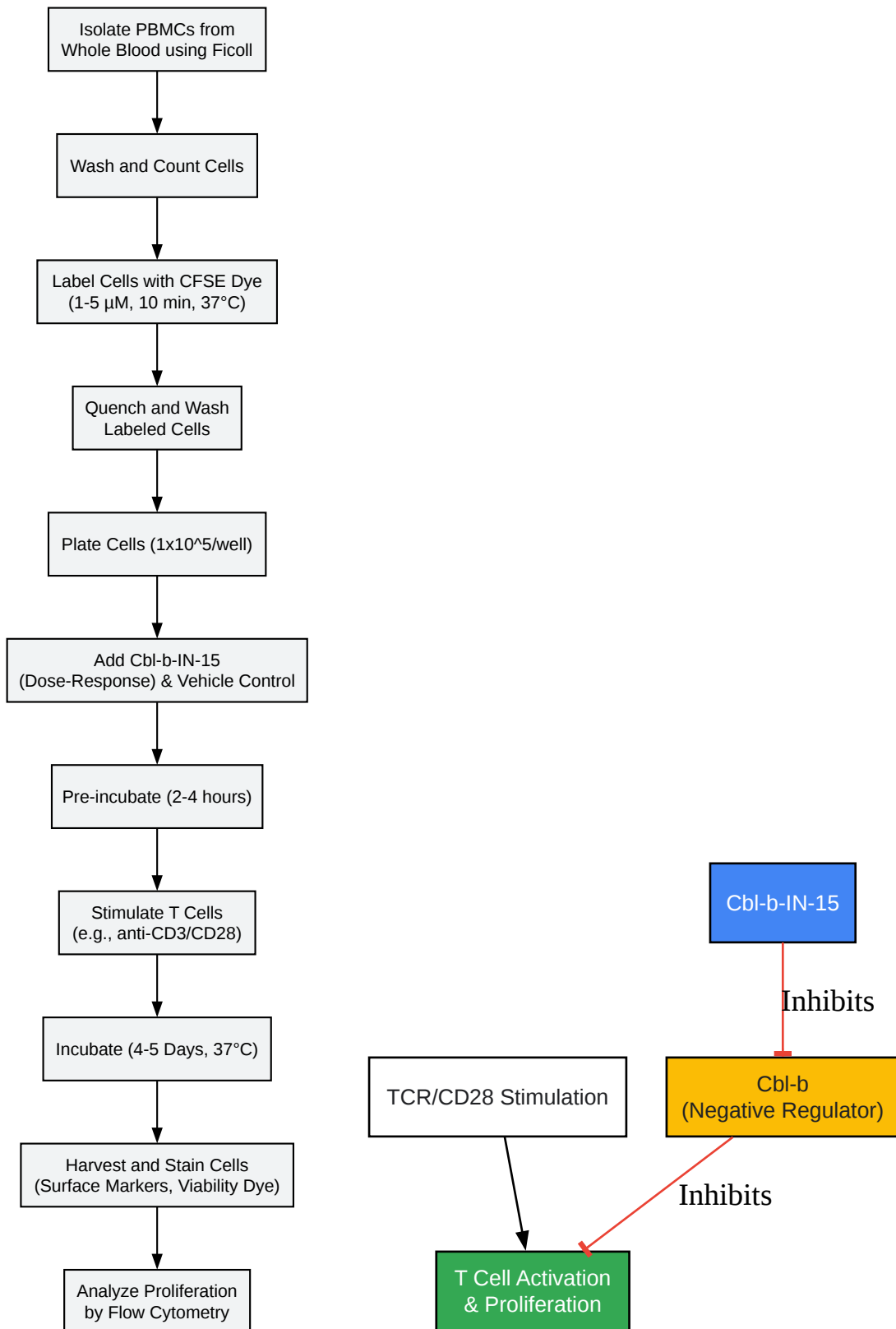
Casitas B-lineage lymphoma-b (Cbl-b) is an E3 ubiquitin ligase that functions as a critical intracellular immune checkpoint, negatively regulating T cell activation, proliferation, and anti-tumor immunity.[1][2][3] It acts as a gatekeeper, setting the threshold for T cell activation and enforcing the need for co-stimulatory signals, such as through CD28.[4][5] By ubiquitinating key components of the T cell receptor (TCR) signaling pathway, Cbl-b attenuates downstream signals, leading to immune tolerance.[6][7] Inhibition of Cbl-b has emerged as a promising therapeutic strategy in immuno-oncology to enhance T cell effector functions.[3][8] **Cbl-b-IN-15** is a small molecule inhibitor designed to target Cbl-b, thereby lowering the T cell activation threshold and promoting a robust anti-tumor immune response.[9]

This application note provides a detailed protocol for assessing the effect of **Cbl-b-IN-15** on T cell proliferation using a Carboxyfluorescein Succinimidyl Ester (CFSE) dilution assay, a standard method for tracking cell divisions via flow cytometry.[10]

## Cbl-b Signaling Pathway in T Cell Activation

Upon engagement of the T Cell Receptor (TCR) and the co-stimulatory receptor CD28, a signaling cascade is initiated, leading to T cell activation and proliferation. Cbl-b acts as a negative regulator in this pathway by targeting key signaling proteins like Phospholipase C gamma 1 (PLCγ1) and the p85 subunit of Phosphoinositide 3-kinase (PI3K) for ubiquitination and degradation.[3][6][11] The inhibitor **Cbl-b-IN-15** blocks this E3 ligase activity, preventing the degradation of these signaling molecules. This leads to sustained downstream signaling through pathways like MAPK/ERK and PI3K/Akt, resulting in enhanced T cell activation, cytokine production (e.g., IL-2), and proliferation.[3][12]





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